

Benzoximate Mass Spectrometry: Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Benzoximate*

CAS No.: 29356-13-6

Cat. No.: B1239414

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the analysis of **Benzoximate** using mass spectrometry (MS). Detailed protocols for sample preparation and liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis are outlined, along with expected fragmentation patterns and quantitative data.

Introduction to Benzoximate and its Analysis

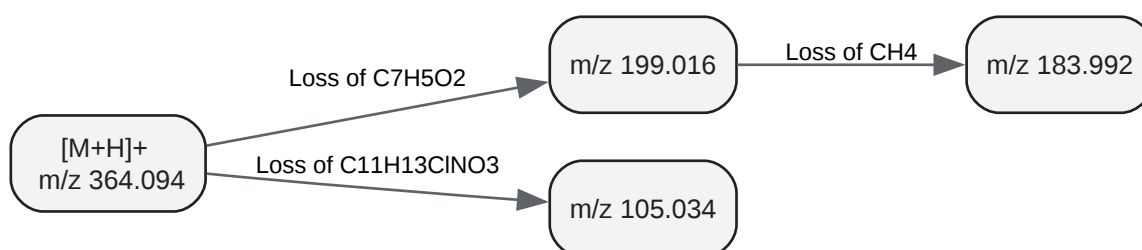
Benzoximate is an acaricide used to control mites on various crops.[1][2] Its chemical formula is C₁₈H₁₈ClNO₅, with a molecular weight of approximately 363.79 g/mol.[3][4][5] Due to its potential impact on the environment and food safety, sensitive and specific analytical methods are required for its detection and quantification.[5] Mass spectrometry, particularly when coupled with liquid chromatography (LC-MS/MS), offers a robust and reliable platform for the analysis of **Benzoximate** residues in various matrices.

Mass Spectral Fragmentation of Benzoximate

The fragmentation pattern of **Benzoximate** in mass spectrometry is key to its identification and quantification. Under electrospray ionization (ESI) in positive mode, **Benzoximate** typically forms a protonated molecule $[M+H]^+$ at a mass-to-charge ratio (m/z) of 364.094.[6] A sodium adduct $[M+Na]^+$ at m/z 386.076 may also be observed.[6]

Collision-induced dissociation (CID) of the $[M+H]^+$ precursor ion results in several characteristic fragment ions. The primary fragmentation pathways involve the cleavage of the ester and ether bonds within the molecule.

A proposed fragmentation pathway for **Benzoximate** is illustrated below:



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Caption: Proposed MS/MS fragmentation of **Benzoximate**.

Table 1: Key Mass Transitions for **Benzoximate** Analysis

Precursor Ion (m/z)	Product Ion 1 (m/z)	Product Ion 2 (m/z)	Notes
364.094	199.016	105.034	Product ion 1 is typically used for quantification, while product ion 2 is used for confirmation.[6]

Experimental Protocols

Sample Preparation: QuEChERS Method for Fruit and Vegetable Matrices

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for the analysis of pesticide residues in food matrices. [\[7\]](#)[\[8\]](#)[\[9\]](#)

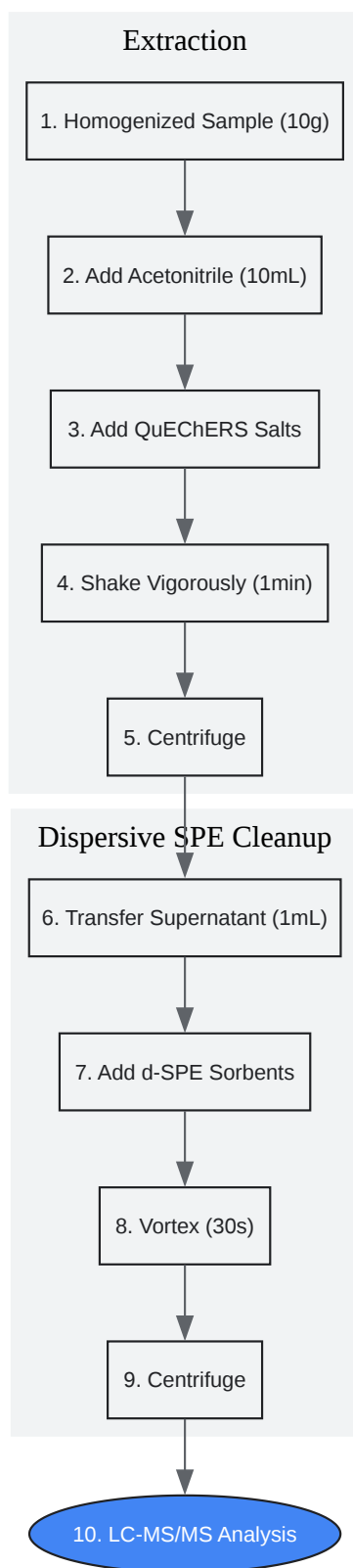
Materials:

- Homogenized fruit or vegetable sample
- Acetonitrile (ACN)
- Magnesium sulfate (MgSO₄), anhydrous
- Sodium chloride (NaCl)
- Trisodium citrate dihydrate
- Disodium citrate sesquihydrate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB) (optional, for highly pigmented samples)
- 50 mL centrifuge tubes
- 15 mL centrifuge tubes
- Vortex mixer
- Centrifuge

Protocol:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.

- Add the QuEChERS extraction salts (4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium citrate sesquihydrate).
- Immediately cap and shake vigorously for 1 minute.
- Centrifuge at ≥3000 g for 5 minutes.
- Transfer a 1 mL aliquot of the upper acetonitrile layer to a 15 mL d-SPE (dispersive solid-phase extraction) tube containing 150 mg MgSO₄, 50 mg PSA, and 50 mg C18. For samples with high pigment content, 50 mg of GCB can be added.
- Vortex for 30 seconds.
- Centrifuge at ≥3000 g for 5 minutes.
- Filter the supernatant through a 0.22 µm filter.
- The extract is now ready for LC-MS/MS analysis.



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Caption: QuEChERS sample preparation workflow.

LC-MS/MS Analysis

Instrumentation:

- Liquid Chromatograph coupled to a Tandem Mass Spectrometer (e.g., Triple Quadrupole or Q-TOF)
- Electrospray Ionization (ESI) source

LC Conditions:

Parameter	Value
Column	C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 3 µm)
Mobile Phase A	Water with 5 mM ammonium acetate and 0.1% formic acid
Mobile Phase B	Methanol with 5 mM ammonium acetate and 0.1% formic acid
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Gradient	10% B to 95% B over 8 minutes, hold at 95% B for 2 minutes, return to 10% B and equilibrate for 3 minutes.

MS Conditions:

Parameter	Value
Ionization Mode	Positive Electrospray Ionization (ESI+)
Capillary Voltage	3.5 kV
Source Temperature	120 °C
Desolvation Temperature	350 °C
Cone Gas Flow	50 L/hr
Desolvation Gas Flow	700 L/hr
Collision Gas	Argon
Acquisition Mode	Multiple Reaction Monitoring (MRM)

Quantitative Analysis and Method Performance

A validation of the analytical method should be performed to ensure its accuracy and reliability. Key validation parameters include linearity, limit of detection (LOD), limit of quantification (LOQ), accuracy (recovery), and precision (repeatability).

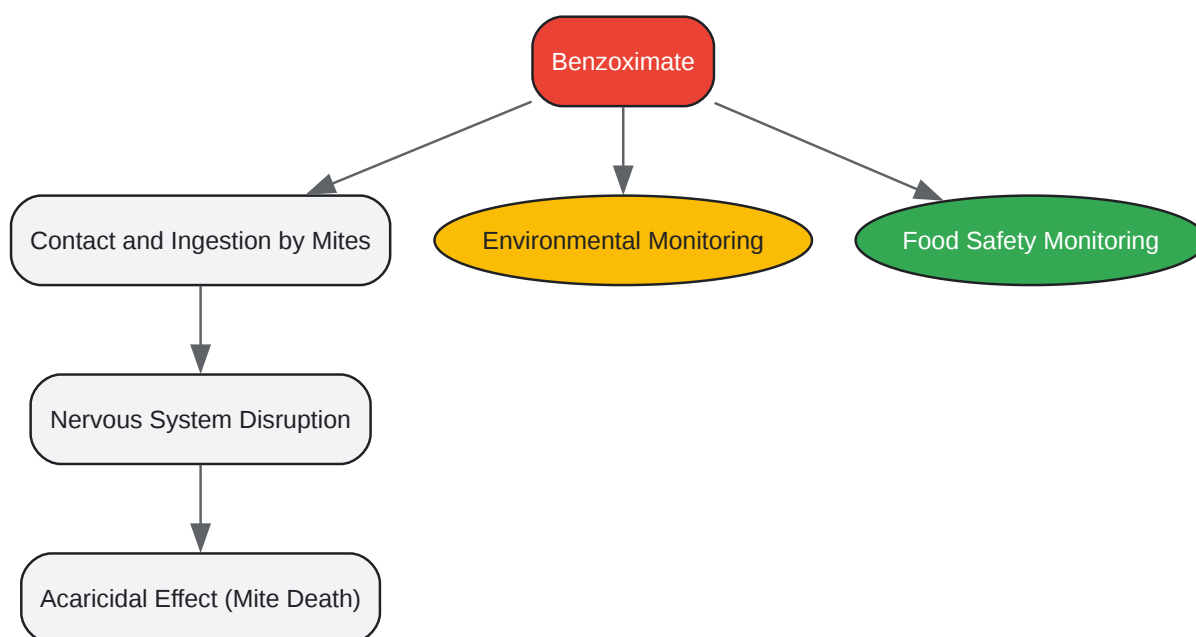
Table 2: Typical Method Performance for Pesticide Analysis using QuEChERS and LC-MS/MS

Parameter	Typical Value	Reference
Linearity (R^2)	> 0.99	[10]
LOQ	5 - 10 µg/kg	[10]
Recovery	70 - 120%	[11]
Repeatability (RSD)	< 20%	[10] [11]

Note: These are typical values and should be experimentally determined for **Benzoximate** in the specific matrix of interest.

Benzoximate Mode of Action and Toxicological Relevance

The precise mode of action of **Benzoximate** is not fully elucidated, but it is known to be a non-systemic acaricide with contact and stomach action.[12] It is believed to disrupt the nervous system of mites.[12] Due to its potential for environmental persistence and aquatic toxicity, monitoring its residue levels is crucial.[5]



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Caption: Overview of **Benzoximate**'s action and relevance.

Conclusion

The methods outlined in these application notes provide a robust framework for the sensitive and selective analysis of **Benzoximate** in complex matrices. The combination of QuEChERS sample preparation and LC-MS/MS detection allows for reliable quantification at low residue levels, which is essential for ensuring food safety and monitoring environmental contamination. Proper method validation is critical to ensure the accuracy and precision of the results.

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